

Physical and chemical properties of 2-Amino-3-phenylpropan-1-ol

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Compound of Interest

Compound Name: 2-Amino-3-phenylpropan-1-ol

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An In-depth Technical Guide to **2-Amino-3-phenylpropan-1-ol**

Introduction

2-Amino-3-phenylpropan-1-ol, also known as Phenylalaninol, is a chiral amino alcohol derived from the amino acid phenylalanine. It exists as a racemic mixture, DL-Phenylalaninol, and as two distinct enantiomers: (R)-(+)-2-Amino-3-phenyl-1-propanol and (S)-(-)-2-Amino-3-phenyl-1-propanol. This compound is a crucial building block and intermediate in the synthesis of various organic molecules and pharmaceuticals.^{[1][2]} Its bifunctional nature, containing both a primary amine and a primary alcohol, allows for a wide range of chemical transformations.^[2] It is particularly significant in the development of neuromodulators and antidepressants and is explored as a potential intermediate for phenylketonuria treatment.^{[1][2]}

Physicochemical Properties

The physical and chemical properties of **2-Amino-3-phenylpropan-1-ol** vary between its racemic and enantiomerically pure forms. The data is summarized in the table below.

Property	(S)-(-)-Phenylalaninol	(R)-(+)-Phenylalaninol	DL-Phenylalaninol
Synonyms	L-Phenylalaninol, (S)-2-Benzylethanolamine[3]	D-Phenylalaninol[4][5]	(±)-Phenylalaninol, β-Aminobenzenepropanol[6]
CAS Number	3182-95-4[3][7][8][9]	5267-64-1[4][10]	16088-07-6[1][6][11]
Molecular Formula	C ₉ H ₁₃ NO[3][8][9]	C ₉ H ₁₃ NO[5][10]	C ₉ H ₁₃ NO[1][6]
Molecular Weight	151.21 g/mol [3][8][9]	151.21 g/mol [5][10]	151.21 g/mol [1][12]
Appearance	White to slightly yellow solid[3][13]	Solid[10]	White crystalline solid[1]
Melting Point	92-94 °C[7][8]	93-95 °C[10]	128 °C[6]
Boiling Point	278 °C[3]	Not specified	130 °C (at 3 mmHg) [1], 150-160 °C[6]
Density	Not specified	Not specified	1.077 g/cm ³ (Predicted)[1][6]
Solubility	Insoluble in water[3]; Soluble in water, very soluble in ethanol, soluble in chloroform[9]	Not specified	Soluble in water, ethanol, and ether[1]
Optical Activity	[α] _D ²² -22.8° (c=1.2 in 1 M HCl)[7][8]	[α] _D +22.8° (c=1.2 in 1 M HCl)[10]	Not applicable
pKa	Not specified	Not specified	12.85 ± 0.10 (Predicted)[6]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **2-Amino-3-phenylpropan-1-ol**.

Spectroscopy	Data Summary
¹ H NMR	Spectra are available for analysis. ^[14] For a synthesized sample, characteristic proton signals were observed at: δ 7.25-7.48 (m, Aromatic-H), δ 5.23 (s, -NH ₂), δ 3.59 (s, -OH), δ 3.15 (dd, O-CH ₂), δ 2.83-3.21 (m, CH ₂ -CH), and δ 2.73-3.06 (m, CH-CH ₂). ^[15]
¹³ C NMR	Spectra are available for analysis. ^[14] ^[16]
Infrared (IR)	ATR-IR and Transmission IR spectra are available, which would confirm the presence of O-H, N-H, and C-H (aromatic and aliphatic) stretching, and C-O, C-N, and C=C (aromatic) bonds. ^[4] ^[12] ^[14] ^[17]
Mass Spectrometry	Mass spectral data are available, providing information on the molecular ion peak and fragmentation patterns for structural confirmation. ^[18]

Experimental Protocols

Synthesis via Reduction of a Nitroolefin Derivative

A common method for synthesizing **2-Amino-3-phenylpropan-1-ol** involves the reduction of a Baylis-Hillman adduct, specifically (E)-2-nitro-3-phenylprop-2-en-1-ol.^[15]

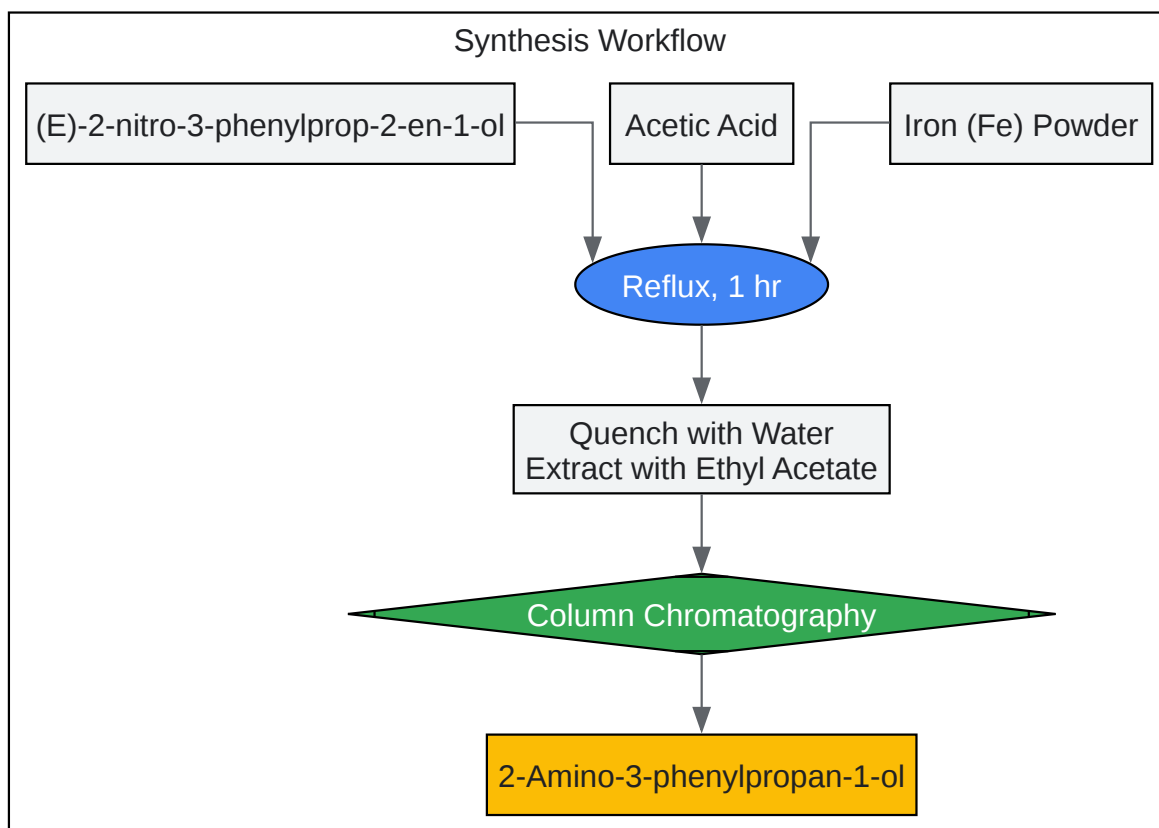
Materials:

- (E)-2-nitro-3-phenylprop-2-en-1-ol (starting material)
- Iron (Fe) powder (excess)
- Acetic acid (solvent)
- Ethyl acetate (for extraction)
- Water

- Standard laboratory glassware for reflux and extraction
- Thin-Layer Chromatography (TLC) apparatus
- Column chromatography setup for purification

Procedure:

- A solution of (E)-2-nitro-3-phenylprop-2-en-1-ol (2 mmol, 0.48 g) is prepared in acetic acid (10 ml) in a round-bottom flask equipped with a condenser.[\[15\]](#)
- Excess iron powder is added to the stirred solution.[\[15\]](#)
- The reaction mixture is heated to reflux temperature and maintained for approximately 1 hour.[\[15\]](#)
- The progress of the reaction is monitored by TLC analysis until the starting material is consumed.[\[15\]](#)
- Upon completion, the reaction mixture is cooled and poured into water.[\[15\]](#)
- The aqueous layer is extracted three times with ethyl acetate (3 x 10 ml).[\[15\]](#)
- The combined organic layers are dried and concentrated to yield the crude product.
- The final product, **2-Amino-3-phenylpropan-1-ol**, is purified by column chromatography, yielding the product in approximately 82% yield.[\[15\]](#)



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Caption: Workflow for the synthesis of **2-Amino-3-phenylpropan-1-ol**.

Biological Activity Assessment: Antibacterial Assay

Derivatives of **2-Amino-3-phenylpropan-1-ol** have been evaluated for their biological activity. The following protocol describes a standard well diffusion method for assessing antibacterial properties.^[15]

Materials:

- Synthesized **2-Amino-3-phenylpropan-1-ol** derivative (test substance)
- Dimethyl sulfoxide (DMSO)

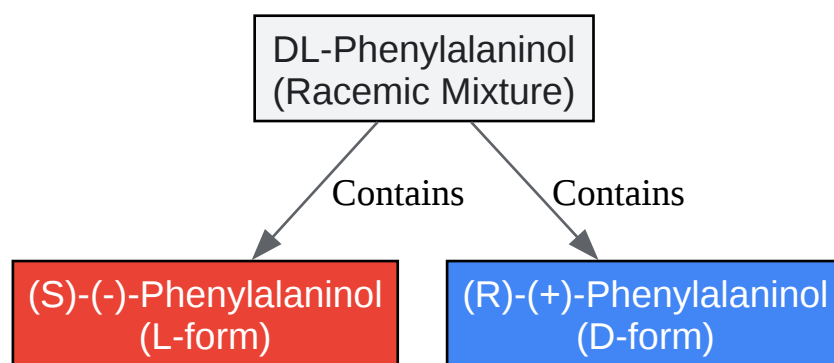
- Test bacterial organisms (e.g., *E. coli*, *S. aureus*)
- Nutrient Agar media
- Sterile Petri dishes
- Sterile glass rod
- Micropipette
- Incubator set to 36 ± 1 °C

Procedure:

- Test organisms are sub-cultured at 37°C and maintained on nutrient agar media.[\[15\]](#)
- A bacterial inoculum is uniformly spread onto a sterile Petri dish containing nutrient agar using a sterile glass rod.[\[15\]](#)
- Solutions of the test substance are prepared in DMSO at various concentrations (e.g., 25, 50, 75, 100, and 125 µM).[\[15\]](#)
- Wells (e.g., 7 mm in diameter) are cut into the agar gel, spaced approximately 20 mm apart.[\[15\]](#)
- A fixed volume (e.g., 50 µL) of each concentration of the test substance is added to a separate well.[\[15\]](#)
- The Petri dishes are incubated for 24 hours at 36 ± 1 °C under aerobic conditions.[\[15\]](#)
- After incubation, the diameter of the inhibition zone (the area of no bacterial growth) around each well is measured in millimeters to determine the extent of antibacterial activity.[\[15\]](#)

Chemical and Biological Significance

2-Amino-3-phenylpropan-1-ol is a chiral molecule, and its enantiomers are stereochemically distinct, leading to different biological activities and applications.



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Caption: Relationship between racemic and enantiomeric forms.

The molecule serves as a versatile intermediate. Its amine and hydroxyl groups can be selectively protected or reacted, making it a valuable synthon in multi-step organic synthesis.^[2] Its primary application lies in the pharmaceutical industry, where the specific stereochemistry of a chiral center is often critical for a drug's efficacy and safety. It is a key component in the synthesis of various chiral ligands, catalysts, and active pharmaceutical ingredients (APIs).^[2]^[19]

Safety and Handling

2-Amino-3-phenylpropan-1-ol is classified as a corrosive substance.^[1]^[4]^[12]

- Hazard Statements: H314 - Causes severe skin burns and eye damage.^[4]^[10]^[12]
- Precautionary Statements: Users should wear suitable protective clothing, gloves, and eye/face protection (e.g., P280).^[1]^[10] Avoid breathing dust/fume/gas/mist/vapors/spray (P260).^[10]^[12] In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.^[1]
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible substances.^[1] It is classified under Storage Class 8A for combustible corrosive hazardous materials.^[10]
- Personal Protective Equipment (PPE): Recommended PPE includes eyeshields, faceshields, gloves, and a suitable respirator (e.g., type P3 or N95 dust mask).^[10]

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